

Application Notes and Protocols: CRISPR Screen to Identify Boditrectinib Resistance Genes

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Compound of Interest

Compound Name: *Boditrectinib*

Cat. No.: *B10856254*

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Introduction

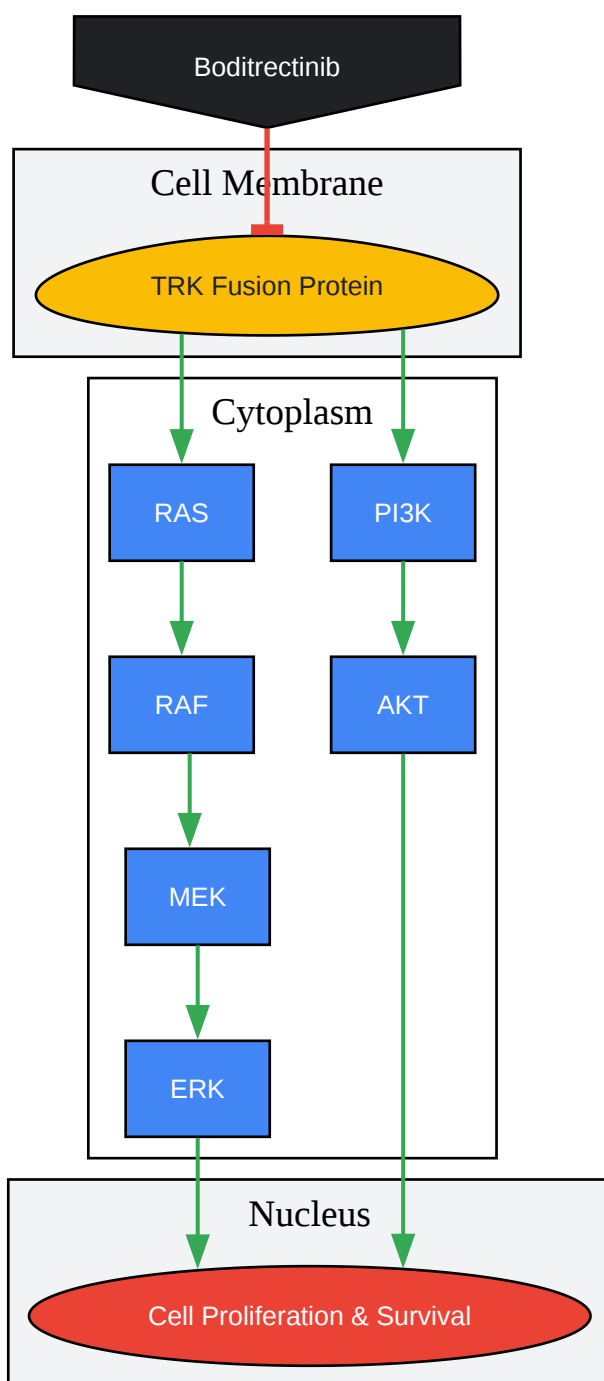
Boditrectinib is a potent pan-Trk inhibitor targeting Tropomyosin receptor kinases (TRKA, TRKB, and TRKC), which are encoded by the NTRK1, NTRK2, and NTRK3 genes respectively. Gene fusions involving NTRK are oncogenic drivers in a wide range of adult and pediatric cancers. While TRK inhibitors like **Boditrectinib** have shown significant clinical efficacy, the development of drug resistance is a major clinical challenge. Resistance can arise from on-target mutations in the TRK kinase domain or through the activation of off-target bypass signaling pathways.[1][2] Genome-wide CRISPR-Cas9 screens are a powerful, unbiased approach to systematically identify genes whose loss-of-function confers resistance to targeted therapies, providing valuable insights into novel resistance mechanisms and potential therapeutic strategies to overcome them.[3][4][5]

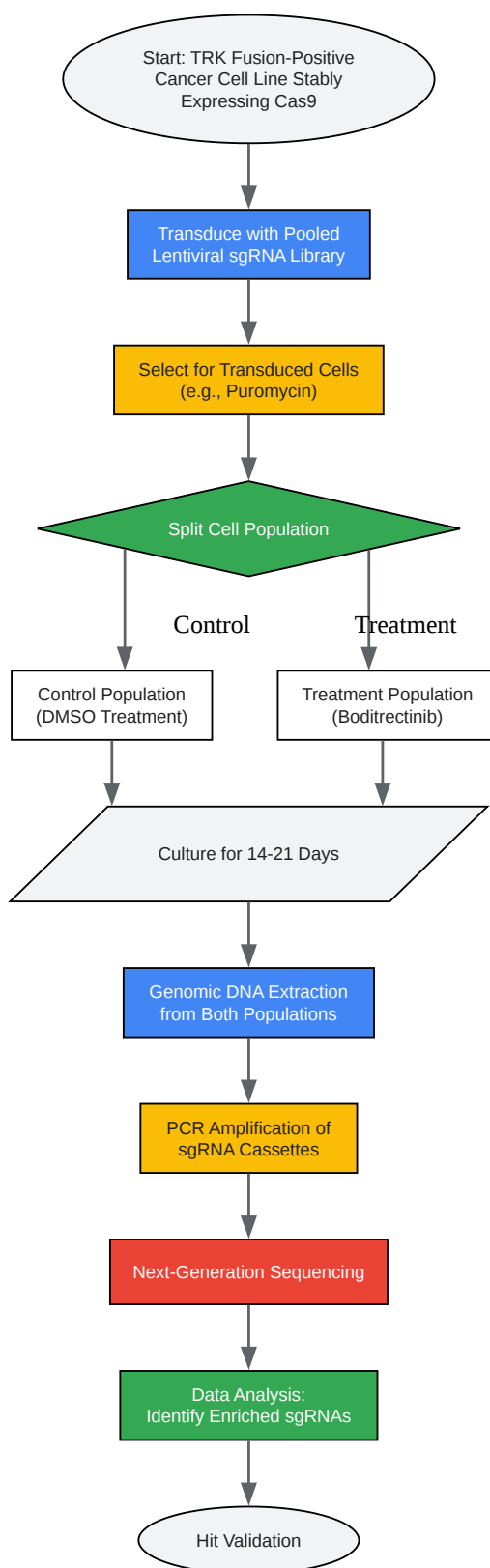
This document provides a detailed protocol for conducting a genome-wide CRISPR-Cas9 knockout screen to identify genes that, when inactivated, lead to resistance to **Boditrectinib**.

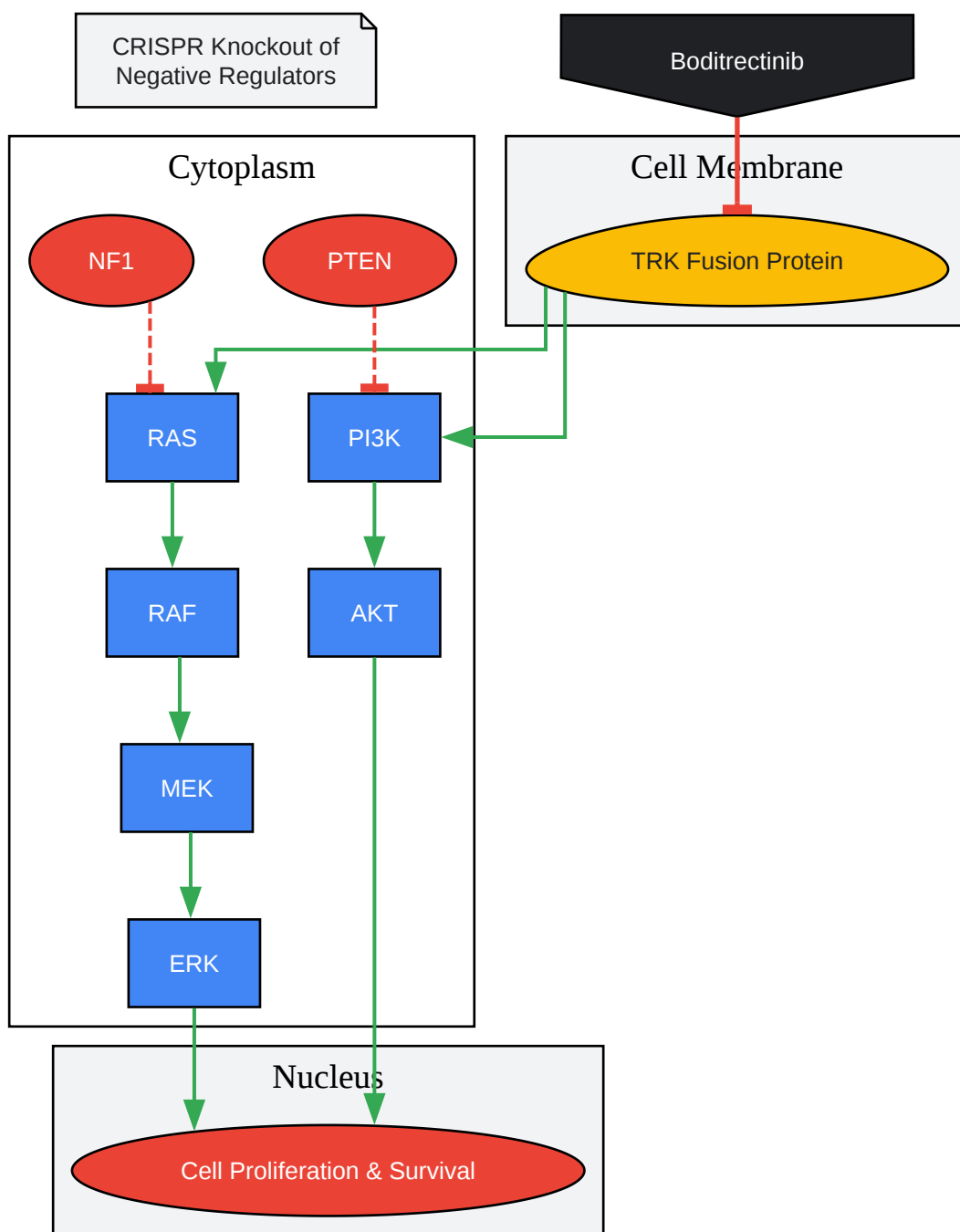
Signaling Pathways in TRK Fusion-Positive Cancers and Boditrectinib Action

TRK fusion proteins lead to constitutive activation of downstream signaling pathways, primarily the MAPK/ERK and PI3K/AKT pathways, which drive tumor cell proliferation and survival.

Boditrectinib inhibits the kinase activity of the TRK fusion protein, thereby blocking these oncogenic signals.







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References

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- 2. TRK Inhibitor Activity and Resistance in TRK Fusion-Positive Cancers in Adults - PMC [pmc.ncbi.nlm.nih.gov]
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- 4. CRISPR screens reveal convergent targeting strategies against evolutionarily distinct chemoresistance in cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Systematic functional identification of cancer multi-drug resistance genes - PMC [pmc.ncbi.nlm.nih.gov]
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